"alpha,3,5-Tribromo-2-hydroxytoluene" comparative spectroscopic analysis

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Compound of Interest	
Compound Name:	*alpha,3,5-Tribromo-2-hydroxytoluene*
CAS No.:	*4186-54-3*
Cat. No.:	*B1268539*

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A Comparative Spectroscopic Guide to α,3,5-Tribromo-2-hydroxytoluene

This guide provides an in-depth comparative spectroscopic analysis of α,3,5-Tribromo-2-hydroxytoluene, a halogenated phenolic compound of interest to researchers in synthetic chemistry and drug development. By examining its spectral characteristics alongside those of its structural isomers and related brominated phenols, we aim to provide a comprehensive resource for the identification, characterization, and quality control of this molecule. This document is intended for an audience of researchers, scientists, and drug development professionals.

Introduction

α,3,5-Tribromo-2-hydroxytoluene, also known as 2,4-Dibromo-6-(bromomethyl)phenol, is a polyhalogenated organic compound.[1][2][3] The strategic placement of bromine atoms and hydroxyl and methyl groups on the toluene backbone imparts specific chemical and physical properties that are of interest in various research and industrial applications. Accurate structural

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elucidation and purity assessment are paramount, and spectroscopic techniques are the cornerstone of this characterization. This guide will delve into the analysis of this compound using Nuclear Magnetic Resonance (NMR) spectroscopy, Fourier-Transform Infrared (FT-IR) spectroscopy, Mass Spectrometry (MS), and Ultraviolet-Visible (UV-Vis) spectroscopy.

A comparative approach is employed, juxtaposing the spectral data of α,3,5-Tribromo-2-hydroxytoluene with its isomers, such as 2,6-Dibromo-4-(bromomethyl)phenol, and other related brominated phenols. This methodology allows for a deeper understanding of how subtle changes in molecular structure manifest in the spectroscopic data, providing a robust framework for unambiguous identification.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is an unparalleled tool for elucidating the carbon-hydrogen framework of a molecule. Both ^{1}H and ^{13}C NMR provide critical information about the chemical environment, connectivity, and symmetry of the nuclei within α,3,5-Tribromo-2-hydroxytoluene.

Experimental Protocol: NMR Spectroscopy

A standardized protocol for acquiring high-quality NMR spectra of brominated phenols is outlined below. The causality behind each step is explained to ensure methodological robustness.

Sample Preparation:

- Solvent Selection: Accurately weigh approximately 5-10 mg of the solid sample. The choice of a deuterated solvent is critical to avoid large solvent signals in the ^{1}H NMR spectrum. Chloroform-d ($CDCl_3$) is a common choice for non-polar to moderately polar organic compounds. For compounds with limited solubility, dimethyl sulfoxide-d_6 (DMSO-d_6) can be used.

- Dissolution: Dissolve the sample in approximately 0.6-0.7 mL of the chosen deuterated solvent in a clean, dry NMR tube. The use of a minimal amount of solvent ensures adequate concentration for signal detection.

- Internal Standard: Tetramethylsilane (TMS) is typically added as an internal standard for referencing the chemical shifts to 0.00 ppm. Modern spectrometers can often reference the

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residual solvent peak, making the addition of an external standard unnecessary.

Instrumental Parameters:

- Spectrometer Setup: Place the NMR tube in the spectrometer. Ensure the sample is properly positioned within the magnetic field.
- Locking and Shimming: The spectrometer's lock system uses the deuterium signal from the solvent to maintain a stable magnetic field. Shimming is the process of optimizing the homogeneity of the magnetic field across the sample to obtain sharp, well-resolved peaks.
- Acquisition:
  - ^{1}H NMR: Acquire the spectrum using a standard pulse sequence. A sufficient number of scans should be averaged to achieve an adequate signal-to-noise ratio.
  - ^{13}C NMR: Due to the low natural abundance of the ^{13}C isotope, a greater number of scans is required. Proton decoupling is typically employed to simplify the spectrum and enhance signal intensity.

Figure 1: Experimental workflow for NMR spectroscopy.

^{1}H NMR Comparative Analysis

The ^{1}H NMR spectrum of α,3,5-Tribromo-2-hydroxytoluene provides distinct signals for the aromatic protons, the benzylic protons of the bromomethyl group, and the hydroxyl proton.

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Compound	Aromatic-H (ppm)	-CH_2Br (ppm)	-OH (ppm)	J (Hz)	Source
α,3,5-Tribromo-2-hydroxytoluene	7.56, 7.41	4.50	5.81	2.3	ChemicalBook[4]
2,6-Dibromo-4-(bromomethyl)phenol	7.49	4.36	5.9	-	PubChem[5]
2,4-Dibromo-6-methylphenol	7.35, 6.95	-	5.6	-	SDBS
2,6-Dibromo-4-methylphenol	7.05	-	5.5	-	SDBS

Analysis of α,3,5-Tribromo-2-hydroxytoluene:

- Aromatic Protons: The two aromatic protons appear as distinct signals at 7.56 and 7.41 ppm.[4] Their downfield shift is attributed to the deshielding effect of the electronegative bromine atoms and the hydroxyl group. The observed coupling constant of 2.3 Hz is characteristic of a meta-coupling between protons on a benzene ring.
- Benzylic Protons: The methylene protons of the bromomethyl group (-CH_2Br) resonate as a singlet at 4.50 ppm.[4] The singlet nature indicates no adjacent protons. The significant downfield shift is due to the strong deshielding effect of the adjacent bromine atom.
- Hydroxyl Proton: The hydroxyl proton gives rise to a broad singlet at 5.81 ppm.[4] The chemical shift and broadness of this peak can be variable and are dependent on concentration, temperature, and solvent due to hydrogen bonding.

Comparative Insights:

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- Isomeric Comparison: In the isomer 2,6-Dibromo-4-(bromomethyl)phenol, the two aromatic protons are chemically equivalent due to the molecule's symmetry and thus appear as a single signal at 7.49 ppm.[5] This contrasts with the two distinct signals observed for the less symmetric α,3,5-Tribromo-2-hydroxytoluene. The chemical shifts of the -CH_2Br and -OH protons are comparable in both isomers.

- Effect of Bromomethyl vs. Methyl Group: Comparing α,3,5-Tribromo-2-hydroxytoluene with 2,4-Dibromo-6-methylphenol reveals the significant deshielding effect of the bromine atom in the bromomethyl group, shifting the benzylic proton signal from around 2.3 ppm (typical for a methyl group on a benzene ring) to 4.50 ppm.

^{13}C NMR Comparative Analysis

While an experimental ^{13}C NMR spectrum for α,3,5-Tribromo-2-hydroxytoluene was not found in the initial searches, we can predict its key features and compare them with the available data for its isomer, 2,6-Dibromo-4-(bromomethyl)phenol.

Compound	C-OH (ppm)	C-Br (ppm)	C-CH_2Br (ppm)	Aromatic C-H (ppm)	-CH_2Br (ppm)	Source
α,3,5-Tribromo-2-hydroxytoluene	~150-155	~110-125	~130-135	~130-140	~30-35	Predicted
2,6-Dibromo-4-(bromomethyl)phenol	148.2	112.9	134.1	132.8	31.5	PubChem[5]
2,4-Dibromophenol	151.2	112.0, 115.3	-	125.1, 132.8, 135.8	-	SDBS

Predicted Analysis of α,3,5-Tribromo-2-hydroxytoluene:

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- Aromatic Carbons: Due to the lack of symmetry, all seven carbon atoms are expected to be chemically non-equivalent, resulting in seven distinct signals.
  - The carbon atom attached to the hydroxyl group (C-OH) is expected to be the most deshielded, appearing around 150-155 ppm.
  - The carbons bonded to bromine atoms (C-Br) will be shifted upfield relative to unsubstituted carbons due to the "heavy atom effect," typically appearing in the 110-125 ppm region.
  - The carbon bearing the bromomethyl group will also be significantly deshielded.
  - The remaining aromatic carbons (C-H) will resonate in the 130-140 ppm range.
- Bromomethyl Carbon: The carbon of the -CH_2Br group is expected to appear in the aliphatic region, likely between 30-35 ppm.

Comparative Insights:

- Isomeric Comparison: The ^{13}C NMR spectrum of 2,6-Dibromo-4-(bromomethyl)phenol shows fewer signals in the aromatic region than predicted for α,3,5-Tribromo-2-hydroxytoluene due to its higher symmetry.[5] The chemical shifts for the different types of carbon atoms are, however, expected to be in similar regions for both isomers.

Fourier-Transform Infrared (FT-IR) Spectroscopy

FT-IR spectroscopy is a powerful technique for identifying the functional groups present in a molecule by measuring the absorption of infrared radiation.

Experimental Protocol: FT-IR Spectroscopy

For solid samples like α,3,5-Tribromo-2-hydroxytoluene, the Attenuated Total Reflectance (ATR) or the KBr pellet method are commonly used.

ATR Method:

- Sample Placement: Place a small amount of the solid sample directly onto the ATR crystal.

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- Pressure Application: Apply pressure using the anvil to ensure good contact between the sample and the crystal.
- Data Acquisition: Collect the spectrum. The IR beam interacts with the sample at the surface of the crystal.
- Cleaning: Clean the ATR crystal thoroughly with a suitable solvent (e.g., isopropanol or acetone) after analysis.

KBr Pellet Method:

- Sample Preparation: Grind a small amount of the sample (1-2 mg) with approximately 100-200 mg of dry potassium bromide (KBr) powder in an agate mortar and pestle. The KBr must be completely dry to avoid a broad O-H absorption from water.
- Pellet Formation: Transfer the mixture to a pellet press and apply pressure to form a thin, transparent pellet.
- Data Acquisition: Place the pellet in the sample holder of the FT-IR spectrometer and acquire the spectrum.

Figure 2: Experimental workflows for FT-IR spectroscopy of solid samples.

FT-IR Comparative Analysis

While an experimental FT-IR spectrum for α,3,5-Tribromo-2-hydroxytoluene is not available, we can predict its characteristic absorption bands and compare them with the data for related compounds.

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Compound	O-H Stretch (cm^{-1})	Aromatic C-H Stretch (cm^{-1})	Aromatic C=C Stretch (cm^{-1})	C-O Stretch (cm^{-1})	C-Br Stretch (cm^{-1})	Source
α,3,5-Tribromo-2-hydroxytoluene	~3500-3200 (broad)	~3100-3000	~1600-1450	~1200	~600-500	Predicted
2,6-Dibromo-4-(bromomethyl)phenol	-	-	-	-	-	PubChem[5]
2,4-Dibromophenol	3480 (sharp)	3070	1580, 1470	1280, 1180	670	NIST[6]
2,6-Dibromo-4-methylphenol	3450 (sharp)	3050	1570, 1460	1200	650	ChemicalBook[7]

Predicted Analysis of α,3,5-Tribromo-2-hydroxytoluene:

- O-H Stretch: A broad absorption band is expected in the region of 3500-3200 cm^{-1} due to the stretching vibration of the hydroxyl group, broadened by intermolecular hydrogen bonding.
- Aromatic C-H Stretch: Weak to medium absorptions are anticipated just above 3000 cm^{-1} (typically 3100-3000 cm^{-1}), characteristic of C-H stretching in aromatic rings.
- Aromatic C=C Stretch: Several medium to strong bands are expected in the 1600-1450 cm^{-1} region, corresponding to the C=C stretching vibrations within the benzene ring.

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- C-O Stretch: A strong absorption band around 1200 cm^{-1} is characteristic of the C-O stretching of a phenol.
- C-Br Stretch: Strong absorptions in the fingerprint region, typically between 600-500 cm^{-1}, are expected for the C-Br stretching vibrations.

Comparative Insights:

- Substitution Pattern: The substitution pattern on the aromatic ring can influence the exact position and number of the C=C stretching and C-H out-of-plane bending bands in the fingerprint region, providing further structural information.
- Halogenation Effect: The presence of multiple heavy bromine atoms can lead to complex vibrational coupling, resulting in a rich and unique fingerprint region for each brominated phenol.

Mass Spectrometry (MS)

Mass spectrometry provides information about the molecular weight and fragmentation pattern of a molecule, which is invaluable for confirming its identity and deducing its structure.

Experimental Protocol: Mass Spectrometry

Electron Ionization (EI) is a common technique for the analysis of relatively small, volatile organic molecules.

- Sample Introduction: The sample is introduced into the ion source, typically via a direct insertion probe for solid samples or after separation by gas chromatography (GC-MS).
- Ionization: In the ion source, the sample molecules are bombarded with a high-energy electron beam, leading to the formation of a molecular ion ($M^{+\cdot}$) and various fragment ions.
- Mass Analysis: The ions are accelerated into a mass analyzer (e.g., a quadrupole or time-of-flight analyzer), which separates them based on their mass-to-charge ratio (m/z).
- Detection: The separated ions are detected, and a mass spectrum is generated, which is a plot of ion abundance versus m/z.

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Figure 3: General workflow for Electron Ionization Mass Spectrometry.

Mass Spectrometry Comparative Analysis

The mass spectrum of α,3,5-Tribromo-2-hydroxytoluene is characterized by a distinctive isotopic pattern due to the presence of three bromine atoms.

Ion Fragment	m/z (relative intensity) for α,3,5-Tribromo-2-hydroxytoluene	Interpretation
$[M]^{+\cdot}$	342, 344, 346, 348 (characteristic isotopic pattern)	Molecular ion peak cluster, confirming the molecular formula $C_7H_5Br_3O$.
$[M-Br]^+$	263, 265, 267	Loss of a bromine radical, a common fragmentation for brominated compounds.
$[M-CH_2Br]^+$	250, 252, 254	Loss of the bromomethyl radical.

Analysis of α,3,5-Tribromo-2-hydroxytoluene:

- Molecular Ion: The mass spectrum from ChemicalBook shows a molecular ion peak cluster with major peaks at m/z 342, 344, 346, and 348.[8] This is the hallmark of a compound containing three bromine atoms, as bromine has two major isotopes, ^{79}Br and ^{81}Br, in nearly equal abundance. The observed pattern confirms the molecular formula $C_7H_5Br_3O$ (Monoisotopic mass: 341.78905 Da).[9]

- Fragmentation: The most abundant fragment ions are observed at m/z 263, 265, and 267, corresponding to the loss of a bromine atom ($[M-Br]^+$).[8] Another significant fragmentation pathway is the loss of the bromomethyl group, giving rise to ions at m/z 250, 252, and 254.

Comparative Insights:

- Isomeric Comparison: The mass spectrum of the isomer 2,6-Dibromo-4-(bromomethyl)phenol is expected to show a very similar molecular ion cluster and fragmentation pattern, as the elemental composition is identical. Distinguishing between

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these isomers based solely on their EI-MS spectra can be challenging without high-resolution mass spectrometry or comparison with authentic standards.

Ultraviolet-Visible (UV-Vis) Spectroscopy

UV-Vis spectroscopy provides information about the electronic transitions within a molecule and is particularly useful for analyzing compounds with conjugated systems, such as aromatic rings.

Experimental Protocol: UV-Vis Spectroscopy

- Solvent Selection: Choose a solvent that is transparent in the UV-Vis region of interest (typically 200-800 nm) and in which the analyte is soluble. Ethanol or methanol are common choices for phenols.
- Sample Preparation: Prepare a dilute solution of the sample in the chosen solvent. The concentration should be adjusted to yield an absorbance value between 0.2 and 0.8 for the most intense absorption band to ensure adherence to the Beer-Lambert law.
- Data Acquisition:
  - Record a baseline spectrum using a cuvette containing only the solvent.
  - Record the spectrum of the sample solution. The instrument will automatically subtract the baseline spectrum.

Figure 4: Workflow for UV-Vis spectroscopic analysis.

UV-Vis Comparative Analysis

An experimental UV-Vis spectrum for α,3,5-Tribromo-2-hydroxytoluene is not readily available. However, we can predict its absorption characteristics based on the spectra of related phenolic compounds.

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Compound	λmax (nm)	Solvent	Source
α,3,5-Tribromo-2-hydroxytoluene	~280-290	Ethanol	Predicted
Phenol	270, 275	Ethanol	Doc Brown's[10]
2,4-Dibromophenol	284, 292	-	NIST[6]

Predicted Analysis of α,3,5-Tribromo-2-hydroxytoluene:

- Absorption Bands: Phenols typically exhibit two absorption bands in the UV region arising from π→π* transitions of the benzene ring. For α,3,5-Tribromo-2-hydroxytoluene, the primary absorption maximum (λmax) is expected to be in the range of 280-290 nm.
- Effect of Substituents: The hydroxyl group and bromine atoms are auxochromes, which typically cause a bathochromic (red) shift of the absorption maxima to longer wavelengths compared to unsubstituted benzene (λmax ≈ 255 nm). The bromomethyl group will also have a slight influence on the electronic transitions.

Comparative Insights:

- Comparison with Phenol: The λmax of phenol is around 270-275 nm.[10] The additional bromine and bromomethyl substituents in α,3,5-Tribromo-2-hydroxytoluene are expected to cause a red shift in the absorption maximum.
- Comparison with 2,4-Dibromophenol: 2,4-Dibromophenol shows absorption maxima at 284 and 292 nm.[6] The spectrum of α,3,5-Tribromo-2-hydroxytoluene is anticipated to be similar, with potential slight shifts due to the presence of the bromomethyl group instead of a hydrogen atom at the 6-position.

Conclusion

This guide has provided a comprehensive comparative analysis of the spectroscopic properties of α,3,5-Tribromo-2-hydroxytoluene. Through the detailed examination of ^{1}H NMR, ^{13}C NMR, FT-IR, Mass Spectrometry, and UV-Vis data, both experimental and predicted, a clear spectral profile of the target molecule emerges. The comparison with its structural isomer and other

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related brominated phenols highlights the subtle yet significant influence of substituent patterns on the spectroscopic signatures. The detailed experimental protocols and workflow diagrams offer a practical framework for researchers to obtain high-quality, reproducible data. This guide serves as a valuable resource for the unambiguous identification and characterization of α,3,5-Tribromo-2-hydroxytoluene in a research and development setting.

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